

# An In-depth Technical Guide to Isogambogic Acid: Structure, Properties, and Biological Activity

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## Compound of Interest

Compound Name: *Isogambogic acid*

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## Introduction

**Isogambogic acid**, a member of the xanthone family, is a natural product isolated from the resin of the *Garcinia hanburyi* tree.[1] This compound has garnered significant interest in the scientific community for its potent biological activities, particularly its anti-cancer properties.[1] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key biological activities of **isogambogic acid**, with a focus on its effects on cellular signaling pathways. Detailed experimental protocols are provided to facilitate further research and drug development efforts.

## Chemical Structure and Properties

**Isogambogic acid** is a complex polyprenylated xanthone with a distinctive caged structure. Its chemical identity has been confirmed through various spectroscopic methods.

Table 1: Chemical Identifiers and Molecular Properties of **Isogambogic Acid**

Property	Value	Source
CAS Number	149655-52-7	[1][2]
Molecular Formula	C38H44O8	[1]
Molecular Weight	628.75 g/mol	[1]
IUPAC Name	(2Z)-4-[(1R,3aS,5S,11R,14aS)-8-Hydroxy-3,3,11-trimethyl-13-(3-methylbut-2-en-1-yl)-11-(4-methylpent-3-en-1-yl)-7,15-dioxo-1,5-methano-3a,4,5,7-tetrahydro-1H,3H,11H-furo[3,4-g]pyrano[3,2-b]xanthen-1-yl]-2-methylbut-2-enoic acid	Inferred from related structures
Physical Description	Powder	[3]

Table 2: Physicochemical Properties of **Isogambogic Acid**

Property	Value	Source
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[3]
Melting Point	Data not available	
Boiling Point	Data not available	
pKa	Data not available	

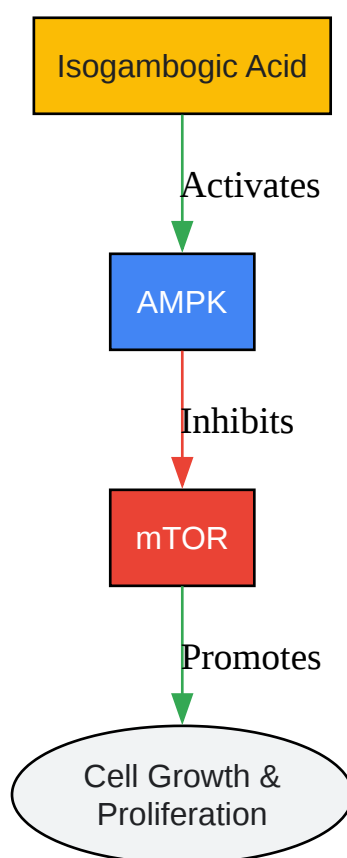
## Biological Activity

**Isogambogic acid** exhibits significant biological activity, most notably as an anti-cancer agent. It has been shown to elicit cell death in various cancer cell lines, including Lewis Lung Carcinoma (LLC) and non-small-cell lung cancer (SK-LU-1), with IC50 values in the low

micromolar range (2.26  $\mu$ M and 2.02  $\mu$ M, respectively).[1] The primary mechanisms of action involve the modulation of key cellular signaling pathways.

## AMPK-mTOR Signaling Pathway

**Isogambogic acid** has been shown to influence the AMP-activated protein kinase (AMPK) signaling pathway, a central regulator of cellular energy homeostasis. Activation of AMPK can lead to the inhibition of the mammalian target of rapamycin (mTOR), a key protein involved in cell growth and proliferation. This pathway is a critical target in cancer therapy.



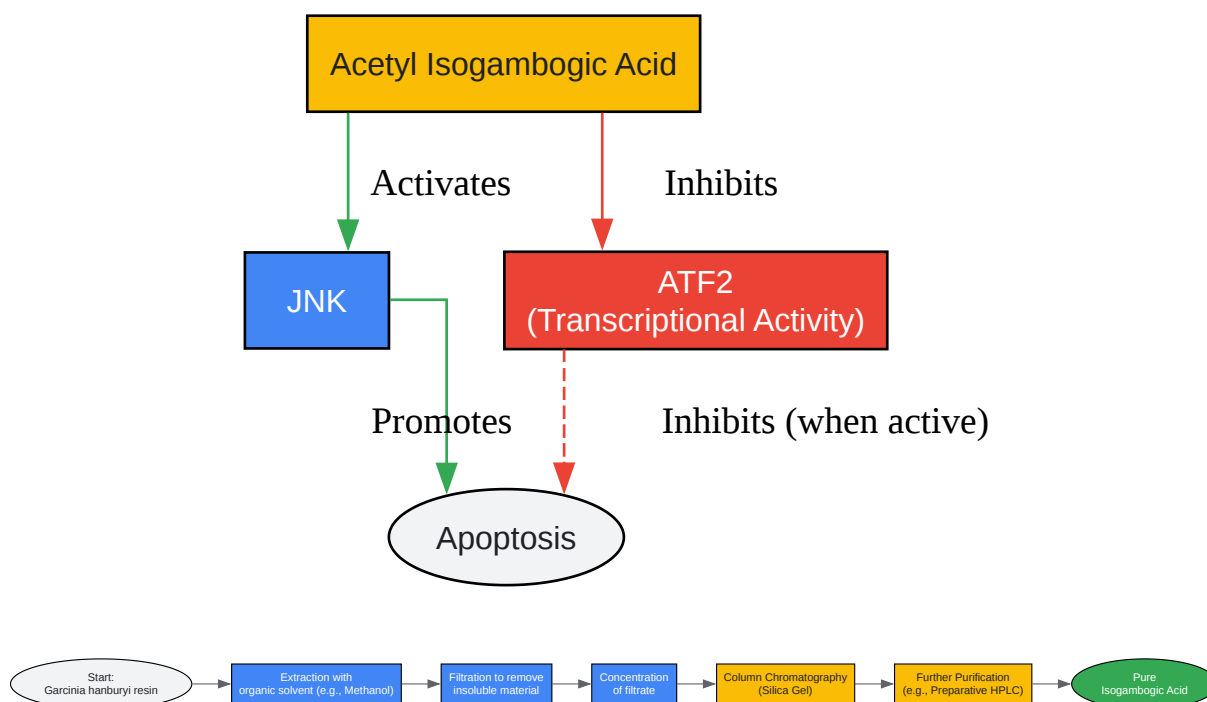
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**Isogambogic acid** activates the AMPK pathway, leading to mTOR inhibition.

## JNK/ATF2 Signaling Pathway

The acetylated form of **isogambogic acid**, acetyl **isogambogic acid**, has been identified as a modulator of the c-Jun N-terminal kinase (JNK) and activating transcription factor 2 (ATF2)

signaling pathways.[4] It has been shown to activate JNK while inhibiting the transcriptional activity of ATF2, a mechanism that contributes to its pro-apoptotic effects in cancer cells.[4]



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